

Commercial Availability and Technical Guide for 6-iodoisatin

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Compound of Interest

Compound Name: *6-iodo-1H-indole-2,3-dione*

Cat. No.: B1316932

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of 6-iodoisatin, a valuable heterocyclic compound for research and development in medicinal chemistry and drug discovery. The guide details current suppliers, provides a comprehensive experimental protocol for its synthesis, and outlines a general experimental workflow for assessing its biological activity.

Commercial Suppliers of 6-iodoisatin

6-iodoisatin (CAS No. 20780-77-2) is available from several chemical suppliers. The following table summarizes key information from various vendors to facilitate procurement for research purposes.

Supplier	Catalog Number	Purity	Available Quantities
BIOZOL	CBS-FI66944	Not Specified	100 mg, 250 mg, 500 mg, 1000 mg, 2000 mg[1]
Leap Chem Co., Ltd.	LC216648	Not Specified	Inquire with supplier
Dayang Chem (Hangzhou) Co.,Ltd.	DC3721488	Not Specified	Inquire with supplier
Gihi Chemicals Co., Limited	GCL9183672	Not Specified	Inquire with supplier
Angene International Limited	AGN-PC-00193D	Not Specified	Inquire with supplier

Experimental Protocol: Synthesis of 6-iodoisatin

A reliable method for the synthesis of 6-iodoisatin involves the direct amidation of 2'-aminoacetophenones using an iodine-tert-butyl hydroperoxide (I₂-TBHP) system. This approach offers a metal-free and atom-economic one-pot synthesis.[2][3][4]

Materials:

- 2'-aminoacetophenone
- Iodine (I₂)
- tert-Butyl hydroperoxide (TBHP), 70% in water
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate
- Hexane
- Saturated sodium thiosulfate solution

- Brine
- Anhydrous sodium sulfate

Procedure:

- To a solution of 2'-aminoacetophenone (1.0 mmol) in DMSO (3.0 mL), add iodine (I_2) (1.2 mmol).
- Stir the mixture at room temperature for 10 minutes.
- Add tert-butyl hydroperoxide (TBHP) (3.0 mmol) dropwise to the reaction mixture.
- Heat the reaction mixture to 80 °C and stir for the appropriate time as monitored by Thin Layer Chromatography (TLC).
- After completion of the reaction, cool the mixture to room temperature.
- Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.
- Extract the product with ethyl acetate (3 x 15 mL).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to afford the pure 6-iodoisatin.

Experimental Workflow: From Procurement to Biological Evaluation

The following diagram illustrates a typical experimental workflow for a researcher utilizing 6-iodoisatin, from sourcing the compound to performing a preliminary biological assessment.



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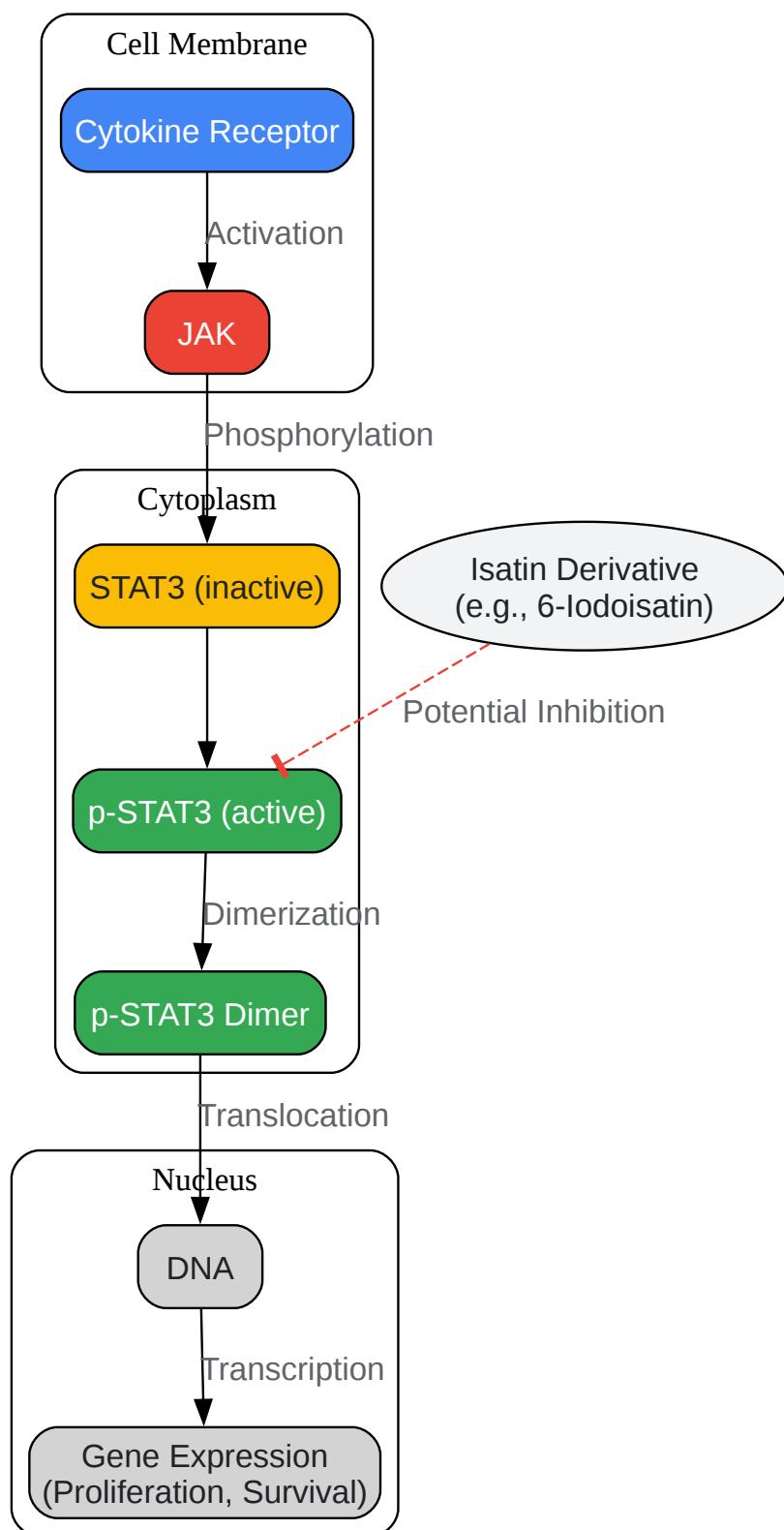
A typical experimental workflow for utilizing 6-iodoisatin.

Potential Biological Activity and Signaling Pathways

Isatin and its derivatives have garnered significant interest in medicinal chemistry due to their wide range of biological activities, including anticancer properties.[\[5\]](#)[\[6\]](#) Studies on various isatin analogs have shown that they can induce apoptosis and inhibit cell proliferation in different cancer cell lines.[\[7\]](#)[\[8\]](#)[\[9\]](#)

One of the key signaling pathways that is often implicated in cancer progression and is a target for many anticancer drugs is the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.[\[10\]](#)[\[11\]](#) The constitutive activation of STAT3 is common in many human tumors and plays a crucial role in cell proliferation, survival, and angiogenesis.[\[12\]](#) While the direct and specific inhibition of the STAT3 pathway by 6-iodoisatin is yet to be definitively established, the isatin scaffold is a promising starting point for the development of novel STAT3 inhibitors.[\[13\]](#)

The diagram below illustrates a simplified representation of the STAT3 signaling pathway, which is a potential target for isatin derivatives.



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A simplified diagram of the STAT3 signaling pathway.

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